

Safe Disposal of Allyl Cyclohexyloxyacetate: A Procedural Guide

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Compound of Interest

Compound Name: Allyl cyclohexyloxyacetate

Cat. No.: B1266723

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the disposal of **Allyl cyclohexyloxyacetate** (CAS No. 68901-15-5), a compound utilized in the fragrance, flavor, and pharmaceutical industries.^[1] Adherence to these procedures is critical for minimizing risks and complying with regulatory standards.

Hazard Identification and Safety Data

Allyl cyclohexyloxyacetate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following primary hazards.^[2] It is crucial to understand these hazards before initiating any handling or disposal procedures.

Hazard Class	Hazard Statement Code	Hazard Statement	Frequency of Notification
Acute Toxicity, Oral	H302	Harmful if swallowed	99.8%
Skin Corrosion/Irritation	H315	Causes skin irritation	88.7%
Hazardous to the aquatic environment, long-term hazard	H410	Very toxic to aquatic life with long lasting effects	11.1%
Hazardous to the aquatic environment, long-term hazard	H411	Toxic to aquatic life with long lasting effects	-

Data sourced from the European Chemicals Agency (ECHA) C&L Inventory, aggregated from 1799 reports by companies.[2]

Precautionary Statements: P261, P264, P270, P272, P273, P280, P501.[3]

Disposal Protocol

The recommended disposal procedure for **Allyl cyclohexyloxyacetate** involves professional waste management services due to its hazardous properties. Under no circumstances should this chemical be disposed of down the drain.[4]

Step 1: Personal Protective Equipment (PPE) Before handling **Allyl cyclohexyloxyacetate** for disposal, ensure appropriate PPE is worn. This includes, but is not limited to:

- Protective gloves
- Protective clothing
- Eye and face protection[3]

Step 2: Container Management

- Keep the chemical in a suitable, closed container for disposal.[4]

- If the original container is damaged or unsuitable, transfer the waste to a new, properly labeled container. The label should clearly identify the contents as "**Allyl cyclohexyloxyacetate** Waste."

Step 3: Waste Collection and Storage

- Store the waste container in a designated, well-ventilated area, away from incompatible materials.
- Prevent the formation of dust or aerosols.[4]

Step 4: Professional Disposal

- Contact a licensed professional waste disposal service to handle the material.[4]
- Inform the disposal company of the chemical's identity and associated hazards. Provide them with the Safety Data Sheet (SDS).
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[4]

Step 5: Contaminated Packaging

- Dispose of contaminated packaging in the same manner as the unused product.[4]

Accidental Release Measures

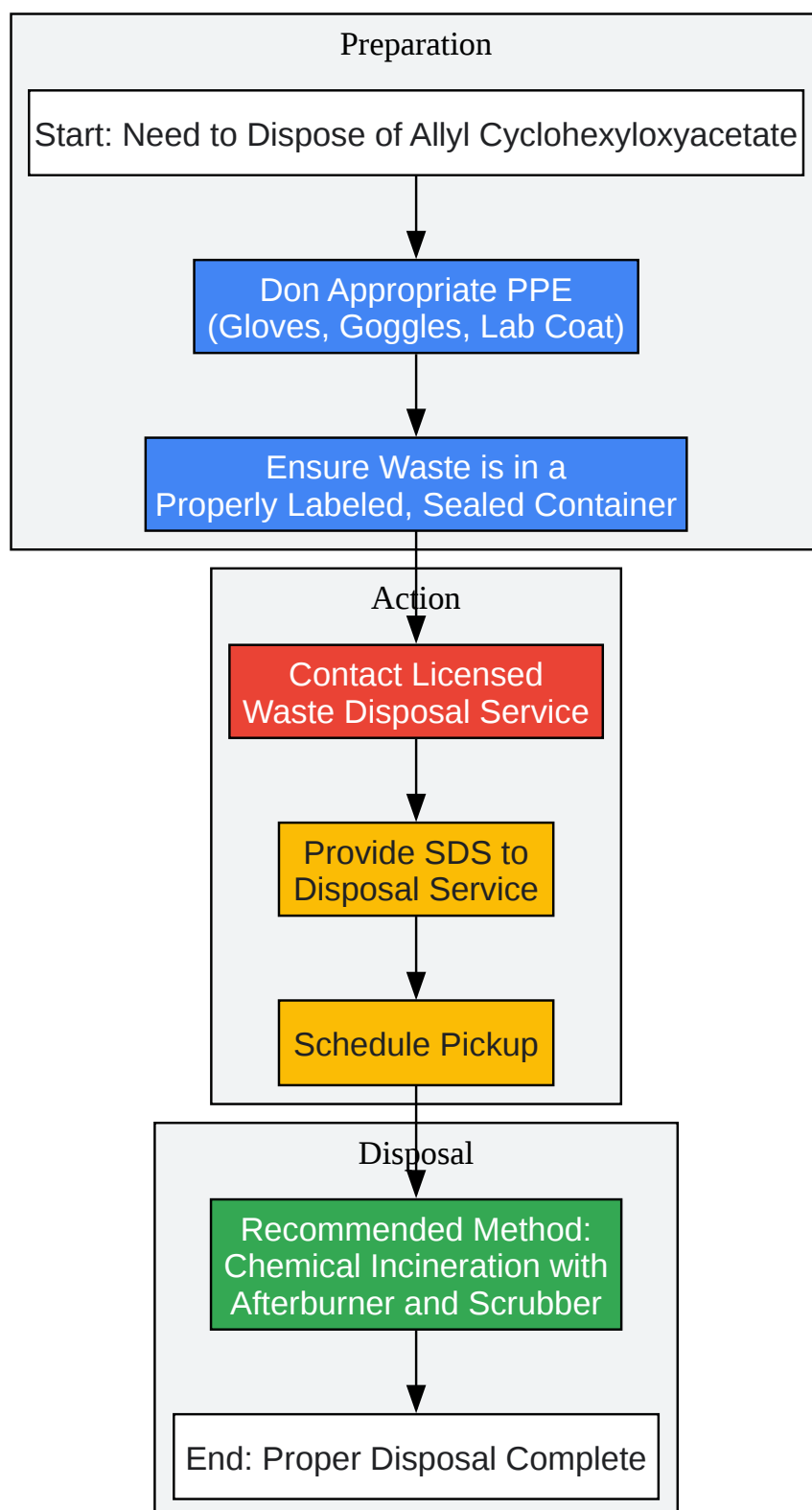
In the event of a spill, the following steps should be taken:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment, including respiratory protection if necessary.[4]

- Contain the spill using inert absorbent materials (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area thoroughly.
- Prevent the spilled material from entering drains or waterways.[\[4\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Allyl cyclohexyloxyacetate**.



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Caption: **Allyl Cyclohexyloxyacetate** Disposal Workflow.

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